

Comprehensive Spectroscopic Characterization: (4-Methyl-2-nitrophenoxy)acetic acid

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Compound of Interest

Compound Name: (4-Methyl-2-nitrophenoxy)acetic acid

CAS No.: 861296-09-5

Cat. No.: B3022170

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Executive Summary & Molecular Profile

(4-Methyl-2-nitrophenoxy)acetic acid is a functionalized aromatic ether often utilized as a herbicide intermediate (structurally related to MCPA) and a building block in pharmaceutical synthesis.^[1] Its structural elucidation relies on distinguishing the specific 1,2,4-substitution pattern of the aromatic ring and confirming the integrity of the oxyacetic acid tail.

This guide provides a multi-modal spectroscopic analysis (MS, IR, NMR) designed to serve as a self-validating protocol for identity and purity assessment.^[1]

Physicochemical Identifiers

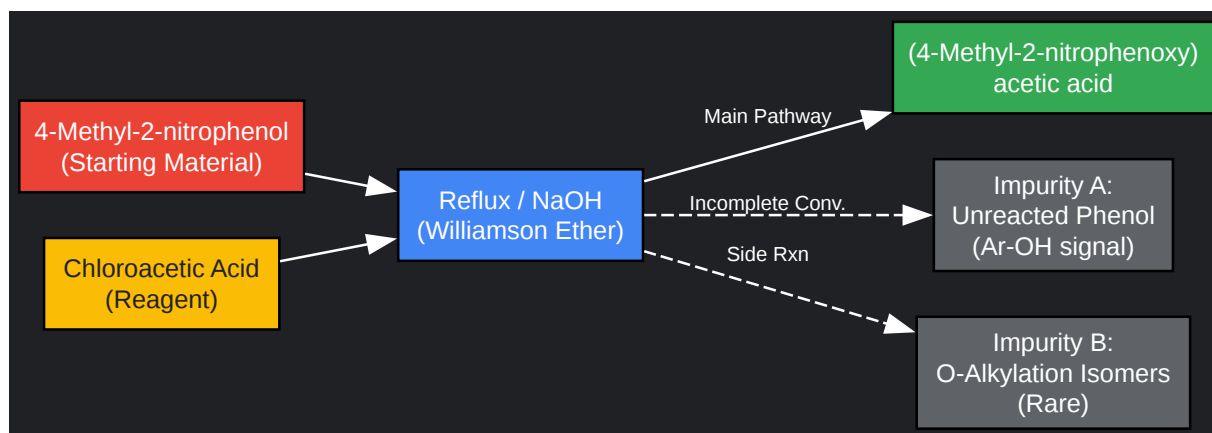
Property	Specification	Notes
IUPAC Name	2-(4-Methyl-2-nitrophenoxy)acetic acid	
CAS Number	861296-09-5	Note: Often confused with 1798-11-4 (non-methylated analog).[1][2]
Molecular Formula		
Molecular Weight	211.17 g/mol	
Melting Point	141–142 °C	Distinctive crystalline solid [1]. [1]
Solubility	DMSO, Methanol, Ethyl Acetate	Poor solubility in non-polar solvents.

Synthesis & Impurity Logic

Understanding the synthetic origin is critical for interpreting "ghost peaks" in spectroscopic data. The compound is typically synthesized via the Williamson ether synthesis of 4-methyl-2-nitrophenol with chloroacetic acid under basic conditions.[1]

Impurity Tracing Pathway

The following diagram illustrates the synthesis flow and potential impurities detectable by NMR/MS.



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Figure 1: Synthetic pathway highlighting critical control points for spectroscopic purity assessment.

Mass Spectrometry (MS) Profile

For carboxylic acids, Electrospray Ionization in Negative Mode (ESI-) is the gold standard due to the facile deprotonation of the carboxylic moiety.

Ionization & Fragmentation Data[1]

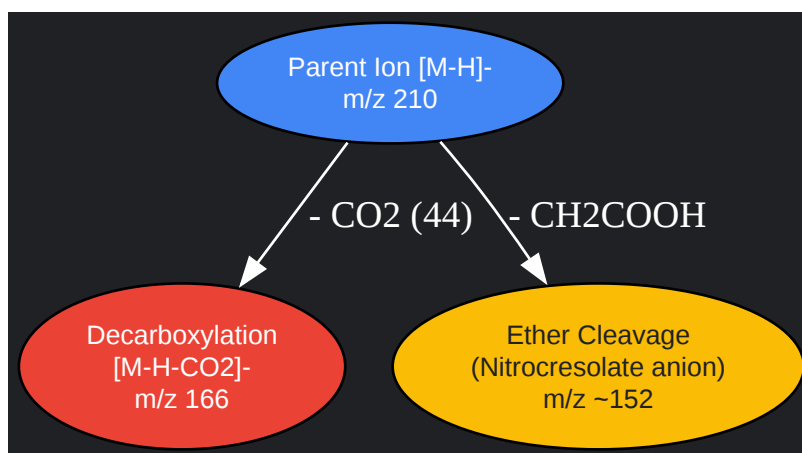
- Ionization Mode: ESI (-)
- Molecular Ion:

m/z[1]

m/z (ESI-)	Ion Identity	Mechanistic Origin
210		Deprotonation of carboxylic acid (Parent Ion).[1]
166		Decarboxylation (Loss of 44 Da).[1]
150-152		Cleavage of the ether bond (Loss of acetic acid moiety).[1]

Fragmentation Logic

The stability of the nitrophenoxide anion drives the fragmentation pattern.



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Figure 2: Primary fragmentation pathways in Negative Mode ESI.[1]

Infrared Spectroscopy (IR)

IR is used primarily for functional group verification. The simultaneous presence of the nitro group and the carboxylic acid is the key diagnostic.

Diagnostic Bands (KBr Pellet/ATR)

Wavenumber ()	Assignment	Intensity	Notes
2800 – 3200	O-H Stretch (Acid)	Broad, Med	Characteristic "hump" overlapping C-H stretches. [1]
1715 – 1735	C=O Stretch	Strong, Sharp	Diagnostic for carboxylic acid carbonyl.
1525 – 1540	Asymmetric	Strong	Key confirmation of nitration at Pos 2.
1340 – 1360	Symmetric	Strong	Paired with the 1530 band.
1230 – 1250	C-O-C (Aryl Ether)	Strong	Confirms ether linkage to acetic acid tail.

Experimental Tip: If the C=O peak appears as a doublet or shifts to >1750

, check for the formation of the ester derivative (a common artifact if recrystallized from methanol without acid).

Nuclear Magnetic Resonance (NMR)

NMR provides the definitive structural proof. The 1,2,4-substitution pattern on the aromatic ring results in a specific splitting pattern that validates the position of the nitro and methyl groups.[\[1\]](#)

¹H NMR Data (400 MHz, DMSO-)

Solvent Choice: DMSO-

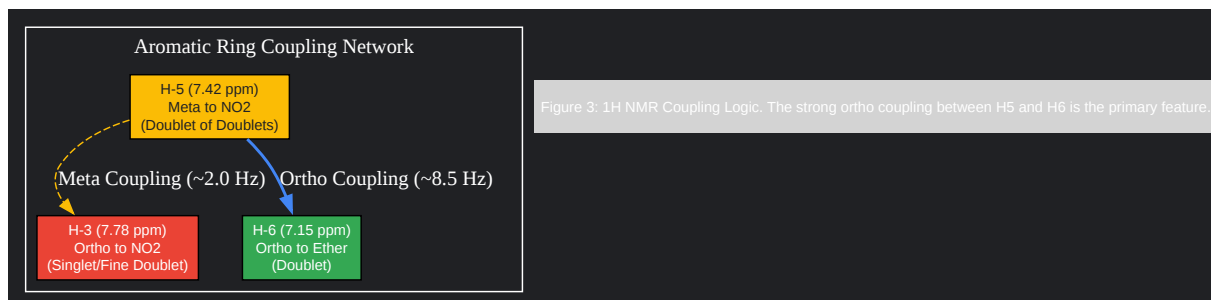
is preferred over

to prevent aggregation of the carboxylic acid and ensure sharp peaks.[\[1\]](#)

Shift (ppm)	Mult.	Integ.	Assignment	Coupling (Hz)	Structural Logic
13.05	br s	1H	-COOH	-	Exchangeable acidic proton.[1]
7.78	d/s	1H	Ar-H3		Diagnostic: Ortho to . Most deshielded aromatic proton.[1]
7.42	dd	1H	Ar-H5		Meta to , Ortho to .
7.15	d	1H	Ar-H6		Ortho to Ether. Shielded by electron-donating alkoxy group.[1]
4.85	s	2H	-O-CH ₂ -	-	Methylene singlet.[1] Confirms N-alkylation did NOT occur.
2.28	s	3H	Ar-CH ₃	-	Methyl group on the ring.[1]

¹H NMR Correlation Diagram

The following diagram visualizes the coupling network (splitting) expected in the aromatic region.



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C NMR Data (100 MHz, DMSO-)

Predicted shifts based on substituent additivity rules [2].

Shift (ppm)	Carbon Type	Assignment
170.1	C=O[1]	Carboxylic Acid
150.5	C-O (Quat)	C-1 (Aromatic, ether linked)
138.5	C-NO2 (Quat)	C-2 (Aromatic, nitro substituted)
134.2	Ar-H	C-3 (Ortho to nitro)
130.8	C-Me (Quat)	C-4 (Aromatic, methyl substituted)
125.5	Ar-H	C-5
115.2	Ar-H	C-6 (Ortho to ether)
65.8		Methylene Ether
19.8		Aromatic Methyl

Quality Control & Purity Assessment

When analyzing this compound for drug development or intermediate quality control:

- The "Phenol Check": Look for a singlet at ~10.5 ppm in DMSO-
.[1] This indicates unreacted 4-methyl-2-nitrophenol.[1]
- The "Water Check": Carboxylic acids often retain water. In DMSO, a broad peak at 3.3-3.5 ppm suggests moisture.[1]
- Regioisomer Verification: If the aromatic splitting pattern shows two doublets and a triplet (or complex multiplet), the nitro group may be in the wrong position (e.g., 3-nitro isomer), indicating a raw material specification error.

References

- Sigma-Aldrich.[1] Product Specification: 2-(4-Methyl-2-nitrophenoxy)acetic acid (CAS 861296-09-5).[1][2][3][4][5][Link](#)
- Pretsch, E., Bühlmann, P., & Badertscher, M. Structure Determination of Organic Compounds: Tables of Spectral Data. Springer.[1] [Link](#)
- National Institute of Standards and Technology (NIST). Mass Spectrometry Data Center: Carboxylic Acid Fragmentation Patterns.[Link](#)
- BLD Pharm. Compound Analysis: 2-(4-Methyl-2-nitrophenoxy)acetic acid.[1][2][3][4][5][Link](#)

Disclaimer: This guide is for research purposes. Spectral shifts may vary slightly based on concentration, temperature, and solvent purity. Always compare against a certified reference standard.

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Sources

- 1. 71659-83-1|2-Methyl-2-(4-methyl-2-nitrophenoxy)propanoic acid|BLD Pharm [bldpharm.com]
- 2. 893774-43-1|Ethyl 2-((1-nitronaphthalen-2-yl)oxy)acetate|BLD Pharm [bldpharm.com]
- 3. 116355-65-8|Methyl 2-(5-fluoro-2-nitrophenoxy)acetate|BLD Pharm [bldpharm.com]
- 4. 869948-83-4|2-(4-Methyl-2-nitrophenoxy)butanoic acid|BLD Pharm [bldpharm.com]
- 5. 63304-80-3|2-(4-Methoxy-3-nitrophenyl)acetic acid|BLD Pharm [bldpharm.com]
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